

Application Notes and Protocols: Preparing Sirt3-IN-1 Stock Solutions

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Compound of Interest

Compound Name: Sirt3-IN-1
Cat. No.: B15568842

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These application notes provide detailed protocols for the preparation, storage, and use of **Sirt3-IN-1**, a potent SIRT3 inhibitor, for both in vitro and in vivo experiments.

Product Information and Quantitative Data

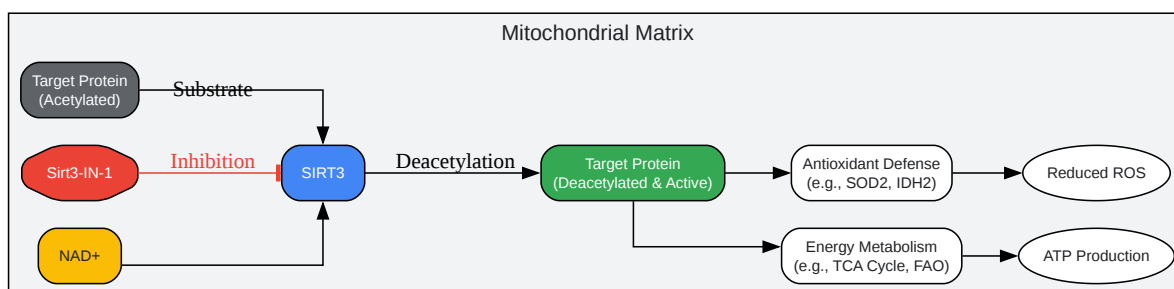
Sirt3-IN-1 is a selective inhibitor of Sirtuin 3 (SIRT3), a key NAD⁺-dependent deacetylase located in the mitochondria.[1][2][3] SIRT3 plays a crucial role in regulating mitochondrial metabolism, energy homeostasis, and oxidative stress response.[3][4][5] Inhibition of SIRT3 using **Sirt3-IN-1** allows for the investigation of its roles in various physiological and pathological processes, including acute myeloid leukemia.[6]

The following table summarizes the key quantitative data for **Sirt3-IN-1**.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₄ N ₄ O ₅ S	MedChemExpress
Molecular Weight	480.54 g/mol	MedChemExpress
IC ₅₀	0.043 μM (43 nM)	[6]
Appearance	Solid powder	N/A
Solubility (In Vitro)	≥ 50 mg/mL in DMSO	[7]
Storage (Solid)	3 years at -20°C; 2 years at 4°C	Vendor Data
Storage (Stock Solution)	6 months at -80°C; 1 month at -20°C	[7]

Signaling Pathway of SIRT3

SIRT3 is a central regulator of mitochondrial function. It deacetylates and activates numerous enzymes involved in the TCA cycle, fatty acid oxidation, and oxidative stress management, such as Superoxide Dismutase 2 (SOD2) and Isocitrate Dehydrogenase 2 (IDH2). By inhibiting SIRT3, **Sirt3-IN-1** prevents the deacetylation of these target proteins, leading to their hyperacetylation and reduced activity. This can result in decreased ATP production, increased reactive oxygen species (ROS), and altered metabolic pathways.



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Figure 1. Sirt3-IN-1 Inhibition Pathway.

Experimental Protocols

3.1. Preparation of a 10 mM DMSO Stock Solution (for In Vitro Use)

This protocol describes how to prepare a high-concentration stock solution of **Sirt3-IN-1** in Dimethyl Sulfoxide (DMSO), which is suitable for long-term storage and subsequent dilution for cell-based assays.

Materials:

- **Sirt3-IN-1** powder (MW = 480.54 g/mol)
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated precision balance
- Calibrated micropipettes

Procedure:

- Weighing: Carefully weigh out 1 mg of **Sirt3-IN-1** powder and place it into a sterile microcentrifuge tube.
 - Note: Perform this step in a chemical fume hood and use appropriate personal protective equipment (PPE).
- Solvent Addition: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume } (\mu\text{L}) = [\text{Weight (mg)} / \text{Molecular Weight (g/mol)}] * 1000$
 - Example Calculation: $[1 \text{ mg} / 480.54 \text{ g/mol}] * 1000 = 2.081 \mu\text{L}$ of DMSO per mg.
 - For 1 mg of **Sirt3-IN-1**, add 208.1 μL of DMSO.

- **Dissolution:** Add the calculated volume of DMSO to the tube containing the **Sirt3-IN-1** powder.
- **Mixing:** Vortex the solution gently for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can aid dissolution if needed.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials.^[7]
- **Storage:** Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[7] Keep protected from light.

3.2. Preparation of Working Solutions for Cell-Based Assays

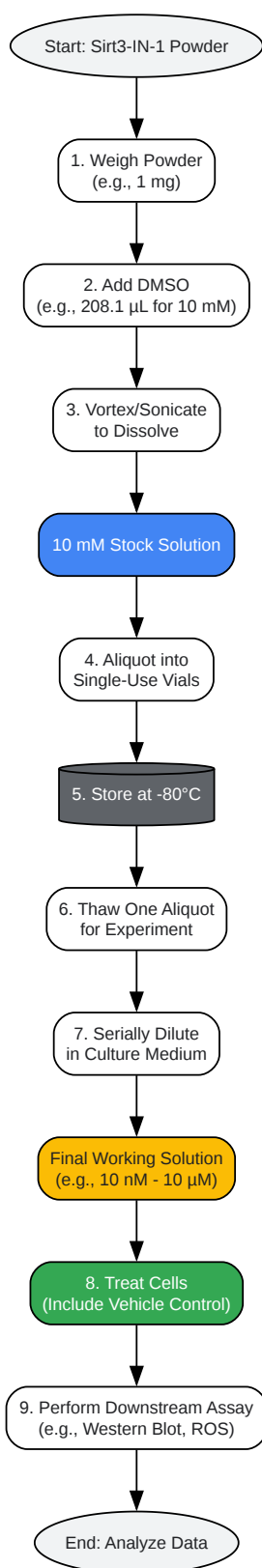
Prepare working solutions by diluting the 10 mM stock solution in the appropriate cell culture medium immediately before use.

Procedure:

- Thaw a single aliquot of the 10 mM **Sirt3-IN-1** stock solution at room temperature.
- Perform a serial dilution in sterile cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μM working solution from a 10 mM stock, perform a 1:1000 dilution (e.g., add 1 μL of 10 mM stock to 999 μL of medium).
- Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow from preparing the **Sirt3-IN-1** stock solution to its application in a typical cell-based experiment.



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Figure 2. Stock Solution and In Vitro Workflow.

Protocol for In Vivo Formulation

For animal studies, **Sirt3-IN-1** must be formulated in a vehicle that is safe for administration (e.g., intraperitoneal, oral). The following is a common formulation method using co-solvents.

Important: This protocol is a general guideline. The optimal formulation may depend on the animal model, administration route, and desired dose. It is recommended to perform a small-scale solubility test first. The final working solution should be prepared fresh on the day of use.

[7]

Formulation Vehicle (Example):

- 10% DMSO
- 40% PEG300 (Polyethylene glycol 300)
- 5% Tween-80
- 45% Saline (0.9% NaCl)

Procedure:

- **Prepare a Concentrated DMSO Stock:** Prepare a clear, concentrated stock solution of **Sirt3-IN-1** in DMSO (e.g., 20 mg/mL).
- **Add Co-solvents Sequentially:** To prepare 1 mL of the final formulation, add the solvents in the following order, ensuring the solution is clear after each step: a. Start with 100 µL of the concentrated DMSO stock solution. b. Add 400 µL of PEG300. Mix until the solution is clear. c. Add 50 µL of Tween-80. Mix until the solution is clear. d. Add 450 µL of saline to reach the final volume of 1 mL. Mix thoroughly.
- **Administration:** The final formulation should be a clear solution. Administer to the experimental animal according to the approved study protocol.

Disclaimer: These protocols are intended for research purposes only. All handling, storage, and use of **Sirt3-IN-1** should be performed by trained professionals in a laboratory setting, in accordance with all applicable safety regulations.

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